

In-Depth Technical Guide: 13-Deacetyltaxachitriene A

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Compound of Interest

Compound Name: 13-Deacetyltaxachitriene A

Cat. No.: B15594330

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CAS Number: 239800-99-8

For Researchers, Scientists, and Drug Development Professionals

Abstract

13-Deacetyltaxachitriene A is a naturally occurring diterpenoid compound isolated from plants of the *Taxus* genus, specifically *Taxus sumatrana*. As a member of the taxane family, which includes the prominent anticancer drug paclitaxel (Taxol®), **13-Deacetyltaxachitriene A** holds potential for further investigation within the realm of oncology and drug discovery. This technical guide provides a comprehensive overview of the available information on **13-Deacetyltaxachitriene A**, with a focus on its chemical properties and the general biological context of taxane diterpenoids. However, it is important to note that detailed biological activity data, specific experimental protocols, and defined signaling pathways for this particular compound are not extensively documented in publicly available scientific literature.

Chemical Properties

13-Deacetyltaxachitriene A is a complex diterpene with a characteristic taxane core structure. Its chemical identity is confirmed by its unique CAS number, 239800-99-8.

Property	Value	Source
Molecular Formula	C ₃₀ H ₄₂ O ₁₂	N/A
Molecular Weight	594.65 g/mol	N/A
Class	Diterpenoid	[1]
Source Organism	Taxus sumatrana	[1]

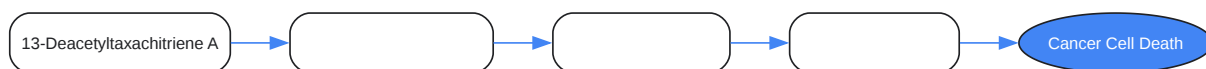
Biological Context and Presumed Mechanism of Action

Taxane diterpenoids, as a class, are renowned for their potent anticancer properties.[2] The primary mechanism of action for well-studied taxanes like paclitaxel involves the stabilization of microtubules.[3] Microtubules are essential components of the cellular cytoskeleton, playing a critical role in cell division (mitosis), cell structure, and intracellular transport.

By binding to the β -tubulin subunit of microtubules, taxanes promote their polymerization and inhibit their depolymerization.[3] This disruption of microtubule dynamics leads to the arrest of the cell cycle in the G2/M phase, ultimately inducing apoptosis (programmed cell death) in rapidly dividing cancer cells.[2]

Given that **13-Deacetylaxachitriene A** possesses the core taxane scaffold, it is hypothesized that its mechanism of action would be similar to other members of this class. However, without specific experimental data, this remains a presumption.

The general signaling pathway for taxane-induced apoptosis is complex and can involve various cellular factors. A simplified, hypothetical pathway is presented below.



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Caption: Hypothetical signaling pathway for taxane-induced apoptosis.

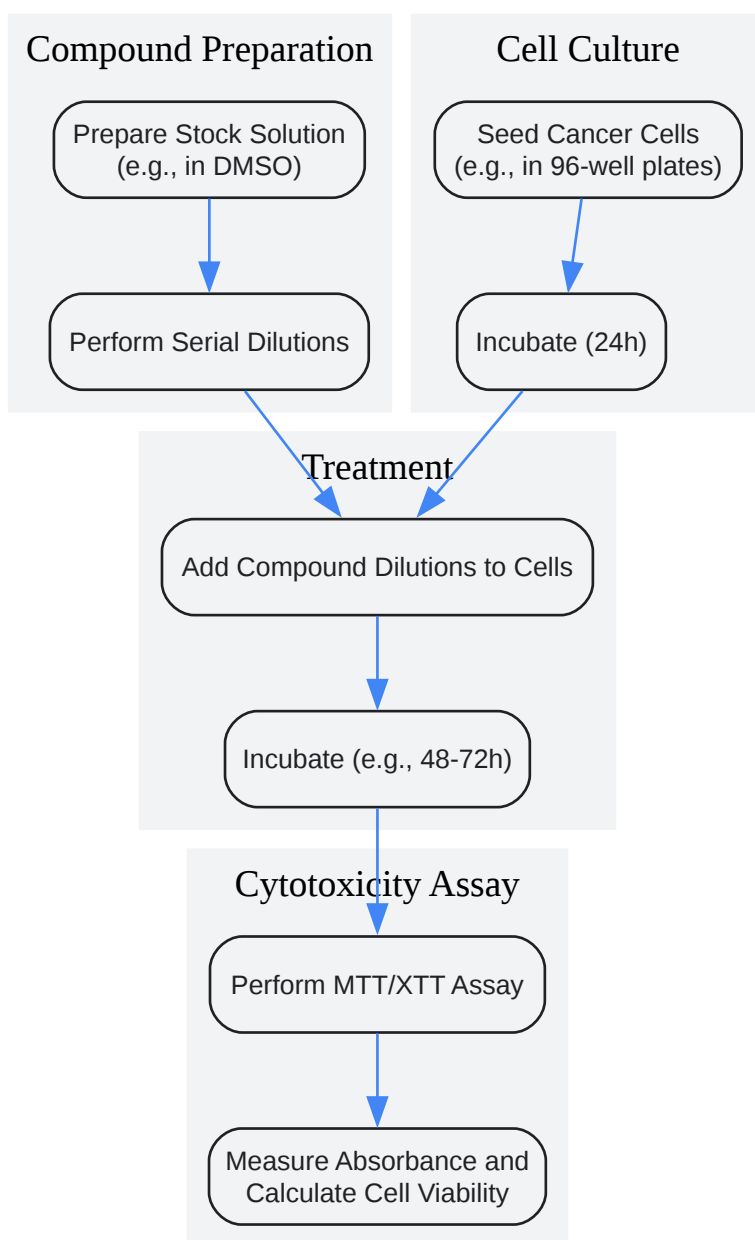
Quantitative Data

A thorough review of the scientific literature did not yield specific quantitative biological activity data, such as IC_{50} or EC_{50} values, for **13-Deacetyltaxachitriene A** against any cancer cell lines. While numerous studies report the cytotoxic effects of various taxoids isolated from *Taxus sumatrana*, specific data for this compound is not available.^[4]

Experimental Protocols

The absence of detailed published studies on the biological activity of **13-Deacetyltaxachitriene A** means there are no specific, validated experimental protocols for this compound. However, for researchers interested in investigating its potential cytotoxic effects, a general experimental workflow for screening natural products against cancer cell lines is provided below. This protocol is based on standard methodologies in the field.

General Workflow for Cytotoxicity Screening of a Natural Product



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